

Essential Guide to the Safe Disposal of 2-(1-Propenyl)phenol, (Z)-

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Compound of Interest

Compound Name: 2-(1-Propenyl)phenol, (Z)-

Cat. No.: B15178758

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For immediate reference, this document outlines the essential safety and logistical procedures for the proper disposal of **2-(1-Propenyl)phenol, (Z)-**. Adherence to these guidelines is critical for ensuring laboratory safety and environmental protection.

This guide is intended for researchers, scientists, and drug development professionals who handle this compound. The following procedures are based on general principles for the disposal of phenolic and flammable organic compounds. Always consult your institution's specific safety protocols and the Safety Data Sheet (SDS) for the most accurate and comprehensive information.

Chemical Safety and Hazard Information

2-(1-Propenyl)phenol, (Z)- is a phenolic compound and should be handled with care. While specific toxicity data for the (Z)- isomer is not readily available, the GHS classification for the general compound indicates that it can cause skin irritation, serious eye irritation, and respiratory irritation. Phenolic compounds, as a class, are known to be toxic and can be absorbed through the skin.

Quantitative Data Summary

The following table summarizes key quantitative data for a mixture of cis and trans 2-propenylphenol. This information is crucial for a comprehensive risk assessment prior to handling and disposal.

Property	Value
Molecular Formula	C ₉ H ₁₀ O
Molecular Weight	134.18 g/mol
Boiling Point	230-231 °C
Density	1.044 g/mL at 25 °C
Flash Point	91 °C (195.8 °F) - closed cup
GHS Hazard Statements	H315: Causes skin irritationH319: Causes serious eye irritationH335: May cause respiratory irritation

Data presented is for a mixture of cis and trans isomers and should be used as a reference.

Experimental Protocols: Proper Disposal Procedures

The proper disposal of **2-(1-Propenyl)phenol, (Z)-** is a critical final step in the experimental workflow. The following step-by-step methodology ensures that this process is conducted safely and in compliance with standard laboratory practices.

Step 1: Personal Protective Equipment (PPE)

Before handling the chemical waste, ensure you are wearing the appropriate PPE:

- Nitrile gloves (or other chemically resistant gloves)
- Safety goggles or a face shield
- A lab coat

Step-2: Waste Segregation and Collection

- Do Not Dispose Down the Drain: Phenolic compounds are toxic to aquatic life and should never be disposed of in the sanitary sewer system.

- Designated Waste Container: Collect all waste containing **2-(1-Propenyl)phenol, (Z)-** in a designated, leak-proof, and chemically compatible container. A glass or polyethylene container is generally suitable.
- Labeling: Clearly label the waste container with the following information:
 - "Hazardous Waste"
 - "**2-(1-Propenyl)phenol, (Z)-**"
 - The approximate concentration and volume
 - Any other components in the waste mixture
 - The date of accumulation

Step 3: Storage of Chemical Waste

- Secure Storage: Store the sealed waste container in a designated satellite accumulation area (SAA) or a central hazardous waste storage area.
- Secondary Containment: Place the waste container in a secondary containment bin to prevent spills.
- Compatibility: Ensure the waste is not stored with incompatible materials, such as strong oxidizing agents.

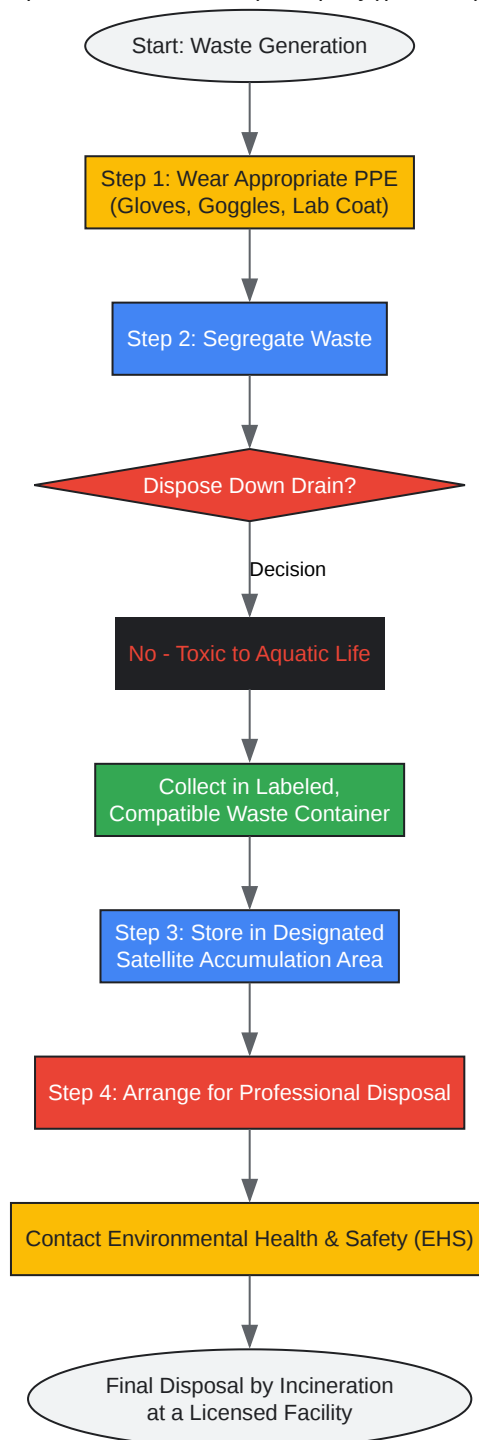
Step 4: Final Disposal

- Licensed Disposal Facility: The primary and recommended method for the final disposal of phenolic waste is incineration at a licensed chemical disposal facility.
- Institutional Procedures: Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste. Follow all institutional protocols for waste manifest and pickup requests.

Mandatory Visualization: Disposal Workflow

The following diagram illustrates the decision-making process and logical flow for the proper disposal of **2-(1-Propenyl)phenol, (Z)-**.

Disposal Workflow for 2-(1-Propenyl)phenol, (Z)-



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Caption: A flowchart outlining the proper disposal procedure for **2-(1-Propenyl)phenol, (Z)-**.

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